

Comparative Summary of FTOH Analytical Methods

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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The table below summarizes the core parameters of two key SBSE-based methods and a solvent extraction method for solid samples, facilitating an initial comparison.

| Method Attribute | SBSE-LD/GC-PCI-MS/MS (Water) [1] [2] | SBSE-TD-GC-MS (Water) [3] | Solvent Extraction GC-MS (Solid Matrices) [4] |
|----------------------|--|-------------------------------------|---|
| Target Matrices | River, ground, tap water | Tap, brackish, wastewater | Artificial turf fiber, crumb rubber infill |
| Target FTOHs | 4:2, 5:2, 6:2, 7:2, 8:2, 10:2, 12:2 | 6:2, 8:2, 10:2 | 4:2, 6:2, 8:2 |
| Extraction Technique | Stir Bar Sorptive Extraction (SBSE) | Stir Bar Sorptive Extraction (SBSE) | Sonication & Centrifugation |
| Extraction Solvent | Liquid Desorption: Methanol/ Ethyl Acetate | Thermal Desorption: None | Methanol: Methyl tert-butyl ether (80:20) |

| **Key Method Parameters** | • 20 mL sample in 22 mL vial • PDMS-coated stir bar • 1000 rpm, 16 hours • Liquid Desorption | • 10 mL sample • PDMS-coated stir bar • 700 rpm, 2 hours • Thermal Desorption | • 5 g fiber / 10 g rubber • 30 mL solvent • 30 min sonication • 148 min centrifugation | | **Analysis Instrument** |

GC-PCI-MS/MS | TD-GC-MS | GC-MS (PCI mode) | | **Method Sensitivity (LOD)** | 0.068 - 0.60 ng/L | 2.16 - 16.7 ng/L | 0.083 - 0.36 ng/ μ L (for standards) | | **Linear Range** | 0.5 - 80 ng/L | Not specified | 1 - 50 ng/ μ L |

Detailed Experimental Protocols

Here are the step-by-step protocols for the two main extraction methods.

Protocol 1: SBSE with Liquid Desorption for Water Samples

This method is designed for the highly sensitive monitoring of volatile FTOHs in water, addressing analyte loss by performing extraction in nearly full containers [1] [2].

Sample Preparation

- **Internal Standard Addition:** Fortify 20 mL of a water sample in a 22 mL glass vial with isotopically labelled FTOH internal standards (e.g., $^{6:2}$ FTOH-iso and $^{8:2}$ FTOH-iso).
- **Sample Conditioning:** No pH adjustment or salt addition is required for this method.

Extraction Procedure

- **SBSE Setup:** Place a preconditioned polydimethylsiloxane (PDMS)-coated stir bar into the sample vial.
- **Extraction:** Seal the vial tightly to minimize headspace and extract at 1000 rpm for 16 hours at room temperature.
- **Stir Bar Retrieval:** After extraction, remove the stir bar with clean forceps and briefly rinse with ultrapure water. Gently dry with a lint-free tissue.

Liquid Desorption

- **Analyte Elution:** Immerse the stir bar in 200 μ L of a methanol/ethyl acetate (50:50, v/v) mixture in a microvial.
- **Desorption:** Allow the stir bar to stand in the solvent for 60 minutes with occasional agitation to desorb the FTOHs.

Instrumental Analysis: GC-PCI-MS/MS

- **GC Conditions:** Inject 1-2 μ L of the desorption solvent in splitless mode. - **Column:** VF-200ms (trifluoropropyl phase), 30 m x 0.25 mm i.d., 0.25 μ m film thickness. - **Oven Program:** Start at 40°C

(hold 1 min), ramp to 240°C at 10°C/min, then to 300°C at 40°C/min (hold 1 min). - **Carrier Gas:** Helium, constant flow mode.

- **MS/MS Conditions:** - **Ionization:** Positive Chemical Ionization (PCI) with methane as the reagent gas. - **Ion Source Temp.:** 250°C. - **Detection:** Tandem MS in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.

Protocol 2: Solvent Extraction for Solid Matrices

This protocol is adapted for extracting FTOHs from solid samples like artificial turf fibers and crumb rubber infill [4].

Sample Preparation

- **Sample Homogenization:** Cut solid samples (e.g., artificial turf fibers) into small pieces (~2.5 cm). Weigh 5 g of fiber or 10 g of crumb rubber into a plastic conical tube.

Extraction Procedure

- **Solvent Addition:** Add 30 mL of an 80:20 (v/v) methanol: methyl tert-butyl ether (MTBE) mixture to the sample tube.
- **Sonication:** Sonicate the mixture for 30 minutes at room temperature.
- **Phase Separation:** Centrifuge the sample at ambient temperature for 148 minutes to separate the solid material from the extract.
- **Supernatant Collection:** Collect 0.25 mL of the supernatant for analysis.

Sample Reconstitution

- **Solvent Exchange:** Transfer the collected supernatant to an autosampler vial and evaporate to dryness under a gentle stream of nitrogen.
- **Reconstitution:** Redissolve the dried extract in 1.5 mL of methanol for GC-MS analysis.

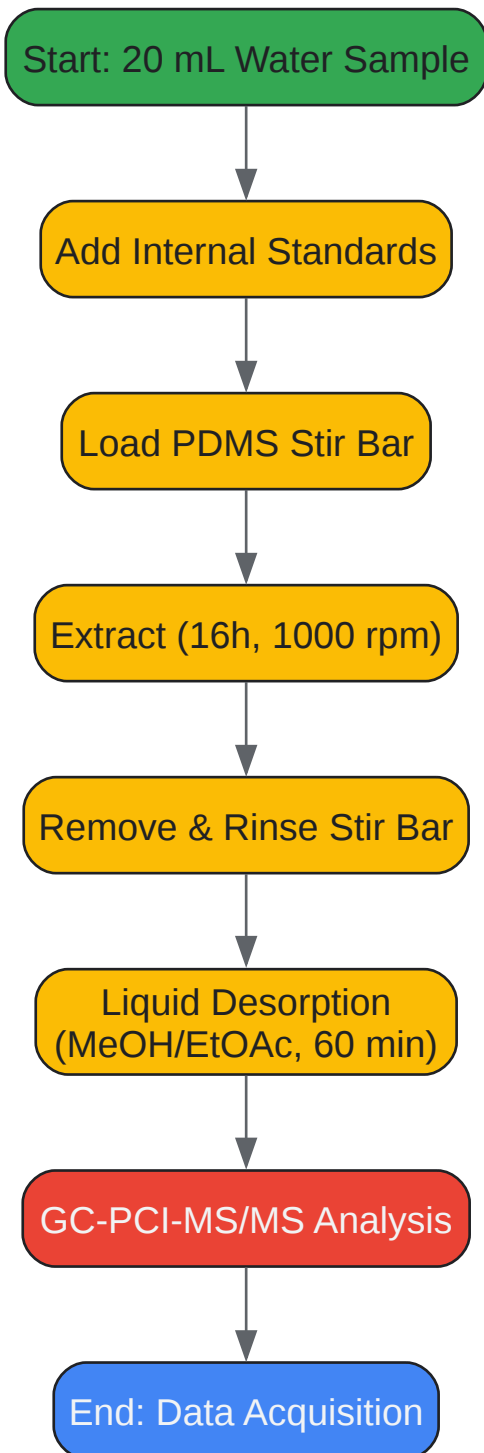
Instrumental Analysis: GC-MS

- **GC Conditions:** Inject 10 µL in splitless mode. - **Column:** DB-Wax, 30 m x 0.25 mm i.d., 0.25 µm film thickness. - **Oven Program:** Start at 60°C (hold 1 min), ramp to 75°C at 5°C/min, then to 130°C at 10°C/min, and finally to 240°C at 50°C/min (hold 1 min).
- **MS Conditions:** - **Ionization:** Positive Chemical Ionization (PCI). - **Detection:** Selected Ion Monitoring (SIM) mode. Monitor ions with m/z 264.02 (4:2 FTOH), 364.01 (6:2 FTOH), and 464.01 (8:2 FTOH).

Analytical Workflow Diagrams

The following diagrams illustrate the key procedural steps for each method.

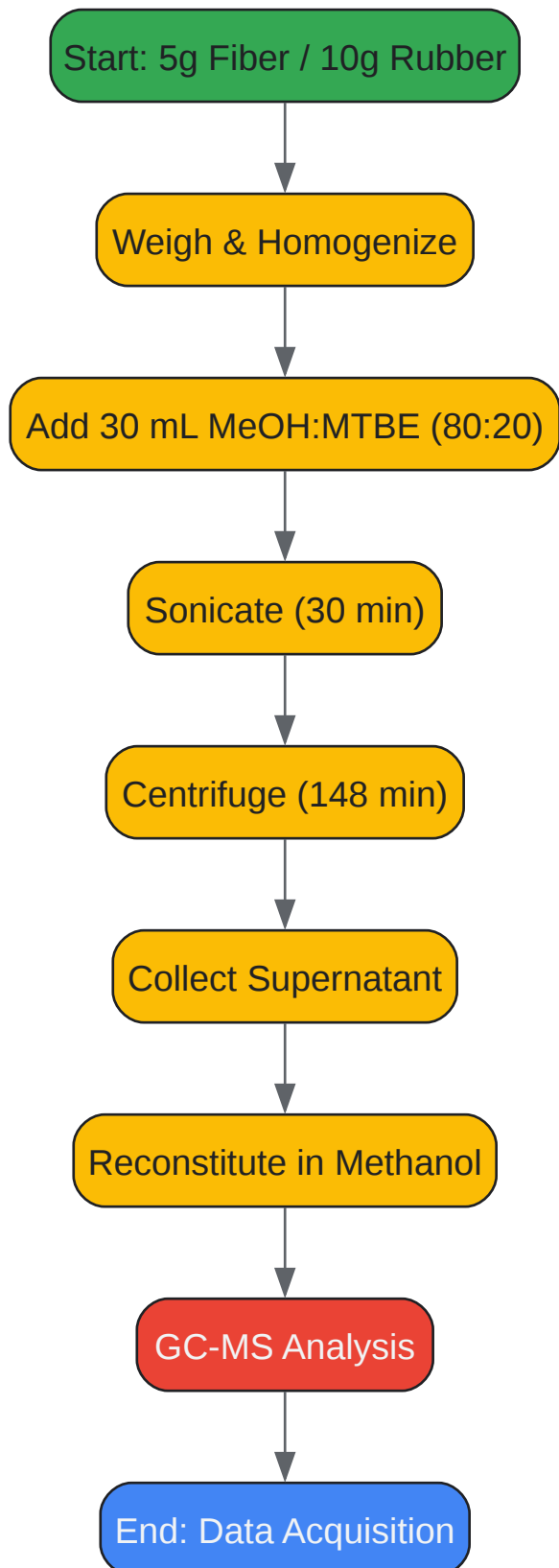
SBSE-LD Workflow for Water Samples



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Diagram 1: SBSE-LD Workflow for Water Samples. This green chemistry method minimizes solvent use and achieves high sensitivity through liquid desorption and GC-PCI-MS/MS analysis [1] [2].

Solvent Extraction Workflow for Solid Samples



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Diagram 2: Solvent Extraction Workflow for Solid Samples. This method uses sonication and centrifugation for efficient FTOH extraction from complex solid matrices like artificial turf [4].

Application Notes & Critical Methodological Considerations

- **Addressing Analyte Volatility:** A major challenge in FTOH analysis is their volatility, which can lead to analyte loss during sample preparation. The SBSE-LD method effectively counters this by performing the extraction in nearly full containers (20 mL sample in a 22 mL vial), drastically reducing the headspace [1] [2].
- **Green Chemistry Principles:** SBSE techniques align with green analytical chemistry principles. They significantly reduce or eliminate organic solvent consumption compared to traditional methods like liquid-liquid extraction (LLE) [1] [3]. The AGREEprep metric scored the SBSE-LD method at 0.63, reflecting its environmental friendliness [2].
- **Matrix Effects and Calibration:** Significant matrix effects (up to 78% suppression) were observed for some FTOHs in real water samples. It is strongly recommended to use **matrix-matched calibration** or isotope-labelled internal standards to ensure accurate quantification and compensate for these effects [2].
- **Regulatory Context:** FTOHs like 6:2 FTOH and 8:2 FTOH are recognized as priority substances under the EU Water Framework Directive. The stringent environmental quality standard (EQS) of 4.4 ng/L PFOA equivalents for the sum of 24 PFAS necessitates highly sensitive methods like the ones described here [1].

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